

Spectral Analysis of 5-Methyl-1-hexanol: An In-depth Technical Guide

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Compound of Interest

Compound Name: 5-Methyl-1-hexanol

CAS No.: 70914-20-4

Cat. No.: B7770303

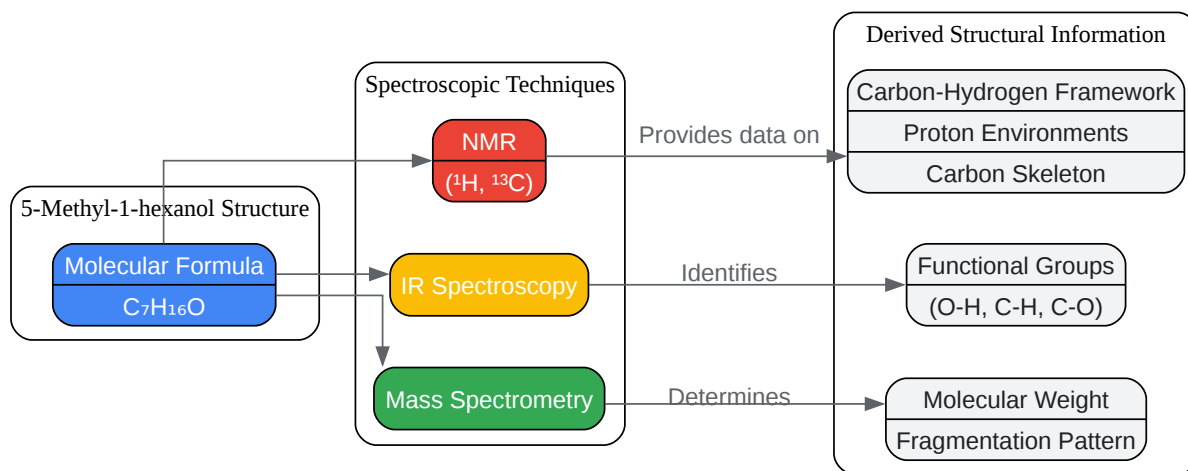
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectral data for **5-Methyl-1-hexanol**, a significant chemical intermediate. The document presents detailed ^1H NMR, ^{13}C NMR, IR, and Mass Spectrometry data in a structured format for easy reference and comparison. Furthermore, it outlines the experimental protocols for acquiring this data, ensuring reproducibility and accurate analysis in a laboratory setting.

Structural and Spectral Data Correlation

The combination of Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS) provides a powerful toolkit for the unambiguous identification and structural elucidation of **5-Methyl-1-hexanol**. Each technique offers complementary information about the molecule's atomic composition, functional groups, and connectivity.



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Caption: Interrelationship of spectroscopic methods for the structural elucidation of **5-Methyl-1-hexanol**.

Quantitative Spectral Data

The following tables summarize the key quantitative data obtained from the ^1H NMR, ^{13}C NMR, IR, and Mass Spectra of **5-Methyl-1-hexanol**.

^1H NMR Spectral Data

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
3.64	t	2H	-CH ₂ -OH
1.57 - 1.49	m	3H	-CH(CH ₃) ₂ & -CH ₂ -CH ₂ OH
1.35 - 1.15	m	4H	-CH ₂ -CH ₂ -CH(CH ₃) ₂
0.86	d	6H	-CH(CH ₃) ₂

Solvent: Chloroform-d Reference: Tetramethylsilane (TMS)

¹³C NMR Spectral Data

Chemical Shift (ppm)	Carbon Type
63.2	CH ₂
38.8	CH ₂
32.8	CH ₂
27.9	CH
22.6	CH ₃
22.5	CH ₂

Solvent: Chloroform-d Reference: Tetramethylsilane (TMS)[1]

IR Spectral Data

Wavenumber (cm ⁻¹)	Description of Vibration
3330 (broad)	O-H stretch (alcohol)
2955, 2870	C-H stretch (alkane)
1465	C-H bend (alkane)
1058	C-O stretch (primary alcohol)

Sample Preparation: Neat, capillary cell[2]

Mass Spectrometry Data

m/z	Relative Intensity	Proposed Fragment
116	Low	$[M]^+$ (Molecular Ion)
98	Moderate	$[M-H_2O]^+$
70	High	$[M-C_2H_4O]^+$ or $[M-C_3H_6]^+$
55	High	$[C_4H_7]^+$
43	Base Peak	$[C_3H_7]^+$

Ionization Method: Electron Ionization (EI)

Experimental Protocols

The following are detailed methodologies for the acquisition of the spectral data presented.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** A solution is prepared by dissolving approximately 10-20 mg of **5-Methyl-1-hexanol** in about 0.6-0.7 mL of a deuterated solvent, such as Chloroform-d (CDCl₃).^[3] The solution is then transferred to a 5 mm NMR tube.^[3]
- **Instrumentation:** A standard NMR spectrometer (e.g., 400 or 500 MHz) is used for data acquisition.
- **¹H NMR Acquisition:** The spectrometer is tuned to the proton frequency. A single-pulse experiment is typically performed to acquire the ¹H NMR spectrum.
- **¹³C NMR Acquisition:** The spectrometer is tuned to the carbon frequency. A proton-decoupled experiment is run to obtain a ¹³C NMR spectrum where each unique carbon atom appears as a single line.
- **Processing:** The acquired Free Induction Decay (FID) is Fourier transformed, phase-corrected, and baseline-corrected. Chemical shifts are referenced to Tetramethylsilane (TMS) at 0.00 ppm.

Infrared (IR) Spectroscopy

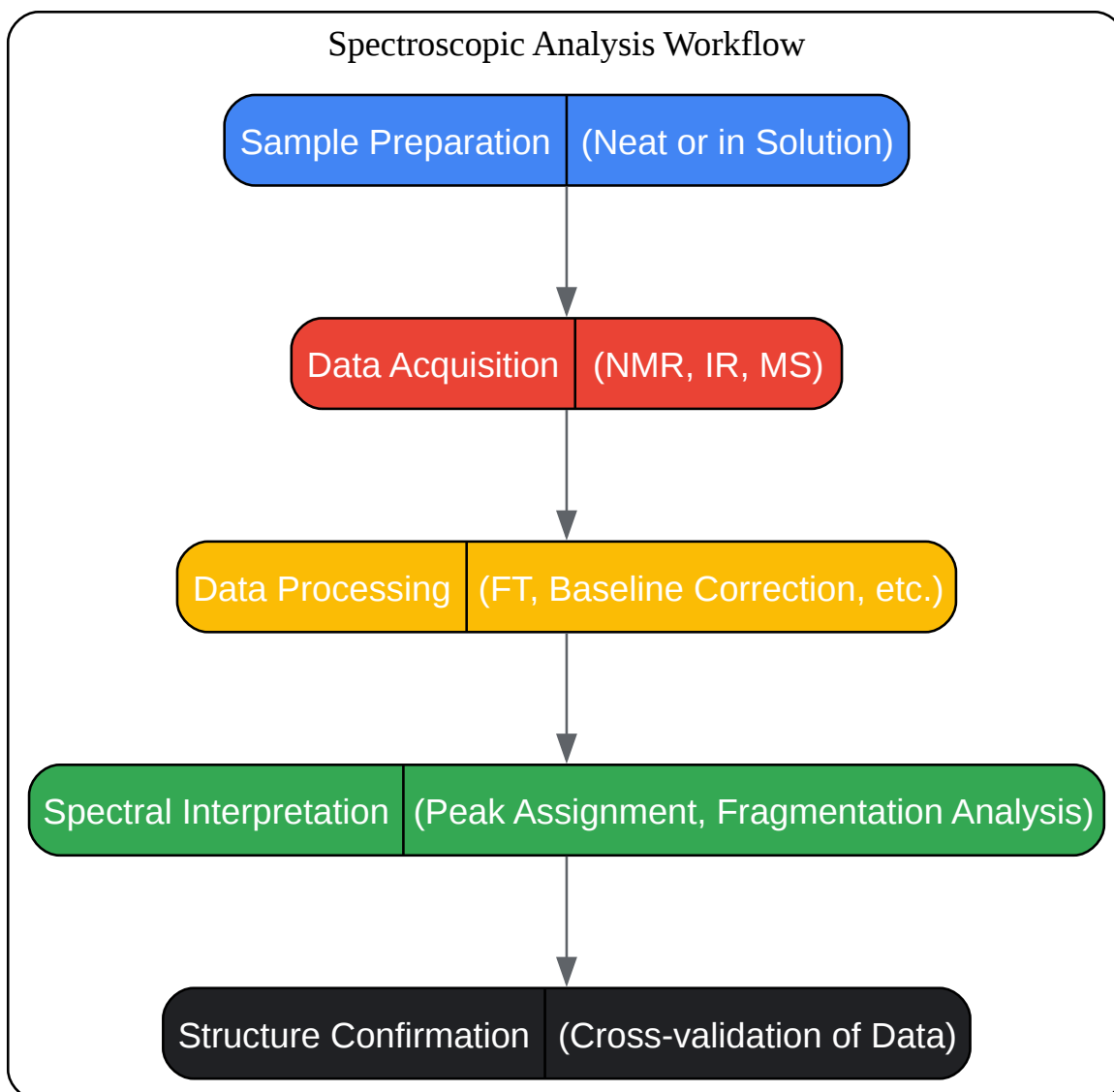
- **Sample Preparation:** For a liquid sample like **5-Methyl-1-hexanol**, the "neat" technique is employed.^[4] A drop of the pure liquid is placed between two salt plates (e.g., NaCl or KBr) to form a thin film.^[5]
- **Instrumentation:** A Fourier Transform Infrared (FTIR) spectrometer is used.
- **Data Acquisition:** A background spectrum of the clean salt plates is first recorded. The sample is then placed in the instrument's sample holder, and the IR spectrum is acquired. The instrument measures the absorption of infrared radiation at different wavenumbers.
- **Processing:** The final spectrum is presented as a plot of transmittance or absorbance versus wavenumber (in cm^{-1}).

Mass Spectrometry (MS)

- **Sample Introduction:** The sample is introduced into the mass spectrometer, often via Gas Chromatography (GC-MS) for volatile liquids like **5-Methyl-1-hexanol**.
- **Ionization:** Electron Ionization (EI) is a common method for this type of molecule. The sample molecules are bombarded with a high-energy electron beam, causing them to ionize and fragment.
- **Mass Analysis:** The resulting ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
- **Detection:** A detector records the abundance of ions at each m/z value.
- **Data Representation:** The output is a mass spectrum, which is a plot of relative ion intensity versus m/z . The fragmentation pattern is characteristic of the molecule's structure. Alcohols often undergo α -cleavage and dehydration.^[6]

General Workflow for Spectral Analysis

The logical flow from sample preparation to structural confirmation is a systematic process. It involves careful execution of each spectroscopic experiment and thoughtful interpretation of the combined data.



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Caption: A generalized workflow for the spectroscopic analysis of a chemical compound.

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